

Application Note: Protocol for Labeling Oligonucleotides with Quasar 670 Amidite

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Compound of Interest

Compound Name: Quasar 670

Cat. No.: B15977218

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Audience: This document is intended for researchers, scientists, and drug development professionals engaged in the synthesis and application of fluorescently labeled oligonucleotides.

Introduction

Quasar 670 is a fluorescent, cyanine-based dye that serves as a robust alternative to Cyanine 5 (Cy5).[1][2] It is characterized by a bright red fluorescence with a maximal emission wavelength around 670 nm.[1][3] The **Quasar 670** phosphoramidite enables the direct, covalent attachment of the dye to an oligonucleotide during automated solid-phase synthesis.[1][3] This method allows for precise, site-specific labeling, most commonly at the 5'-terminus.[1]

Quasar 670-labeled oligonucleotides are critical components in a variety of molecular biology applications, including dual-labeled probes for real-time quantitative PCR (qPCR), Fluorescence Resonance Energy Transfer (FRET) studies, and fluorescence in situ hybridization (FISH).[4][5] The dye is efficiently quenched by Black Hole Quencher® (BHQ®) dyes, particularly BHQ-2 and BHQ-3, making it an excellent reporter for designing highly sensitive detection probes.[1][3][5]

This document provides a detailed protocol for the preparation, synthesis, deprotection, and purification of oligonucleotides labeled with **Quasar 670** amidite.

Quantitative Data and Specifications

For successful synthesis and application, it is crucial to understand the physical and spectral properties of the **Quasar 670** amidite.

Table 1: Physical Properties of **Quasar 670** Amidite

Property	Value	Reference
Chemical Formula	$C_{46}H_{67}F_6N_5O_4P_2$	[3]
Molecular Weight	929.99 g/mol	[3]
Appearance	Blue Solid	[3]

| Mass Addition | 646.77 Da |[3] |

Table 2: Spectroscopic Properties of **Quasar 670** Spectral properties were measured in PCR buffer with the dye conjugated to a 5'-labeled poly(T) oligonucleotide.

Property	Value	Reference
Absorption Maximum (λ_{max})	644 nm	[3]
Emission Maximum (λ_{em})	670 nm	[3]
Molar Extinction Coefficient (at λ_{max})	187,000 $M^{-1}cm^{-1}$	[3]
Molar Extinction Coefficient (at 260 nm)	2,800 $M^{-1}cm^{-1}$	[3]

| Recommended Quencher | BHQ-2, BHQ-3 |[3][5] |

Table 3: Recommended Deprotection Conditions

Reagent	Temperature	Duration	Notes	Reference
Concentrated Ammonium Hydroxide	25 °C (Room Temp.)	8 hours	Standard condition.	[3]
Concentrated Ammonium Hydroxide	60 °C	1 hour	Accelerated condition.	[3]
Concentrated Ammonium Hydroxide	55 °C	17 hours	Yields acceptable results.	[4]

| 0.05M K₂CO₃ in Methanol | Room Temp. | 4 hours | For UltraMILD synthesis only. [[4] |

Table 4: Typical Purity Levels by Purification Method

Purification Method	Typical Purity for Quasar 670 Probes	Notes	Reference
Reverse Phase HPLC (RP-HPLC)	~80%	Recommended for dye-labeled oligos.	[6]

| Dual HPLC (AX + RP) | ~75-85% | Provides the highest purity by removing different classes of impurities. [[6] |

Experimental Protocols

Reagent Storage and Preparation

Proper handling of the **Quasar 670** amidite is critical to prevent degradation and ensure high coupling efficiency.

- Storage: Store the lyophilized **Quasar 670** amidite at -15 to -30 °C in a desiccated, dark environment.[3] The product is sensitive to light and oxidation.[1][3]

- Preparation: Before use, allow the vial to warm to room temperature for at least 15 minutes before opening to prevent moisture condensation.
- Dissolution: Reconstitute the amidite in anhydrous acetonitrile to a final concentration of 100 $\mu\text{mol/mL}$.^[3] Use a syringe to transfer anhydrous acetonitrile to the vial and gently swirl to dissolve. Avoid vigorous shaking.
- Stability: The amidite solution is stable for 1-2 days when stored under an inert atmosphere (e.g., argon) on the synthesizer.^[7] For longer-term storage, freeze the solution at -20 °C.

Automated Oligonucleotide Synthesis

This protocol assumes a standard phosphoramidite cycle on an automated DNA/RNA synthesizer.

- Synthesizer Setup: Program the synthesizer for the desired oligonucleotide sequence. If using nucleobases that are particularly sensitive to the deprotection conditions (e.g., dG), the use of UltraMILD monomers is recommended.^[4]
- Final Coupling Step: The **Quasar 670** amidite does not possess a dimethoxytrityl (DMT) protecting group and therefore must be coupled at the final step of synthesis for 5'-end labeling.^[5]
- Coupling Time: Program a coupling time of 10 minutes for the **Quasar 670** amidite to ensure high coupling efficiency.^[4]
- Capping and Oxidation: Standard capping and oxidation steps should follow the coupling reaction. For UltraMILD synthesis, use UltraMild Cap Mix A and 0.02M iodine for oxidation.^[4]
- Completion: After the synthesis is complete, the controlled pore glass (CPG) support with the fully protected, labeled oligonucleotide is dried and transferred to a new vial for cleavage and deprotection.

Cleavage and Deprotection

Critical Note: The use of methylamine should be avoided, as it can degrade the **Quasar 670** dye.^{[1][3]}

Standard Deprotection Protocol:

- Place the CPG support in a 2 mL screw-cap vial.
- Add 1-2 mL of concentrated ammonium hydroxide (NH₄OH).
- Incubate the vial under one of the conditions specified in Table 3 (e.g., 1 hour at 60 °C or 8 hours at 25 °C).[\[3\]](#)
- After incubation, cool the vial to room temperature.
- Transfer the supernatant containing the cleaved and deprotected oligonucleotide to a new tube.
- Rinse the CPG with 0.5 mL of water or 50% acetonitrile/water and combine the rinse with the supernatant.
- Dry the oligonucleotide solution using a centrifugal vacuum concentrator.

UltraMILD Deprotection Protocol (if UltraMILD phosphoramidites were used):

- Add 1-2 mL of 0.05 M potassium carbonate (K₂CO₃) in anhydrous methanol to the CPG.
- Incubate at room temperature for 4 hours.[\[4\]](#)
- Transfer the supernatant to a new tube and dry using a centrifugal vacuum concentrator.

Purification

Purification is essential to remove truncated sequences (n-1) and any free, unreacted dye, which can interfere with downstream applications. High-Performance Liquid Chromatography (HPLC) is the recommended method.[\[6\]](#)

- Method Selection: Reverse-Phase HPLC (RP-HPLC) is highly effective for purifying dye-labeled oligonucleotides due to the hydrophobicity of the **Quasar 670** dye, which provides excellent separation from unlabeled failure sequences. For the highest purity, a dual-HPLC approach is recommended.[\[6\]](#)

- **Sample Preparation:** Resuspend the dried, crude oligonucleotide pellet in an appropriate volume of mobile phase A (e.g., 100 mM TEAA, pH 7.0).
- **Chromatography:** Inject the sample onto the HPLC column. Elute the oligonucleotide using a gradient of mobile phase B (e.g., acetonitrile) to separate the full-length, dye-labeled product from contaminants.
- **Fraction Collection:** Collect the peak corresponding to the desired product. The full-length, labeled oligonucleotide is typically the last major peak to elute due to the hydrophobicity of the dye.
- **Desalting:** After pooling the pure fractions, desalt the oligonucleotide using a suitable method (e.g., ethanol precipitation or a desalting cartridge) to remove HPLC buffer salts.
- **Final Preparation:** Dry the purified oligonucleotide and resuspend it in a suitable buffer (e.g., TE buffer, pH 8.0). Store the final product protected from light at -20 °C.

Visualized Workflows and Mechanisms

Experimental Workflow for Quasar 670 Labeling

The entire process from reagent preparation to the final purified product can be visualized as a sequential workflow.

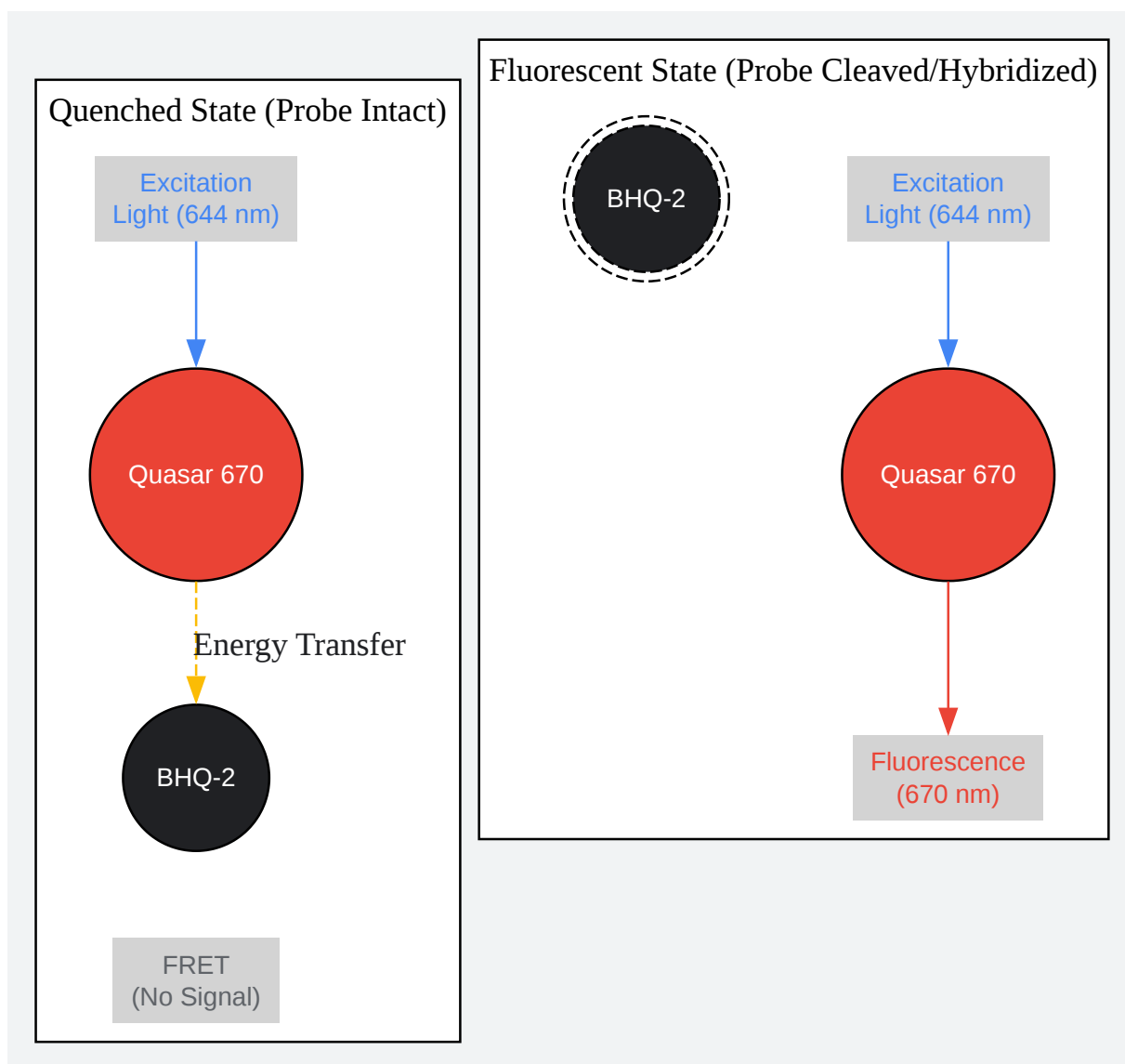


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Caption: Overall workflow for oligonucleotide labeling with **Quasar 670** amidite.

FRET Mechanism in a Quasar 670 Probe

Quasar 670 is often used as a reporter dye in FRET-based probes, such as TaqMan or Molecular Beacons, where its fluorescence is controlled by a nearby quencher.



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Caption: FRET mechanism for a **Quasar 670** probe with a BHQ-2 quencher.

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References

- [1. Illuminating Oligonucleotides: The Power of Quasar 670 ... \[sbsgenetechnology.com\]](#)
- [2. Quasar 670-3' Oligo Modifications from Gene Link \[genelink.com\]](#)
- [3. Quasar 670 Amidite | LGC, Biosearch Technologies \[biosearchtech.com\]](#)
- [4. glenresearch.com \[glenresearch.com\]](#)
- [5. ntsbio.com \[ntsbio.com\]](#)
- [6. Oligo purification | LGC Biosearch Technologies \[oligos.biosearchtech.com\]](#)
- [7. chemie-brunschwig.ch \[chemie-brunschwig.ch\]](#)
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